

Application Notes and Protocols: Preparation of Standard Potassium Iodate Solution for Titration

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Compound of Interest					
Compound Name:	Potassium iodate				
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Introduction

Potassium iodate (KIO₃) is an exceptional primary standard for analytical chemistry due to its high purity, stability, and non-hygroscopic nature.[1] A standard solution of **potassium iodate** is a powerful oxidizing agent used extensively in iodometric titrations to determine the concentration of various reducing agents.[2][3][4][5] This application note provides a detailed protocol for the preparation of a standard **potassium iodate** solution and its subsequent standardization, ensuring accuracy and reliability in analytical assays.

The principle of iodometric titration involves the reaction of **potassium iodate** with an excess of potassium iodide (KI) in an acidic solution to liberate a stoichiometric amount of iodine (I₂).[6] [7][8] This liberated iodine is then titrated with a standard solution of sodium thiosulfate (Na₂S₂O₃) using a starch indicator to detect the endpoint.[6][9][10]

The key reactions are:

- Liberation of Iodine: $IO_3^- + 5I^- + 6H^+ \rightarrow 3I_2 + 3H_2O[6][7]$
- Titration of Iodine: $I_2 + 2S_2O_3^{2-} \rightarrow 2I^- + S_4O_6^{2-}$ [6]

Experimental Protocols Materials and Reagents



Reagent/Apparatus	Grade/Specification		
Potassium Iodate (KIO₃)	Analytical Reagent Grade, dried at 110-120°C[3]		
Potassium Iodide (KI)	Analytical Reagent Grade		
Sodium Thiosulfate (Na ₂ S ₂ O ₃ ·5H ₂ O)	Analytical Reagent Grade		
Sulfuric Acid (H ₂ SO ₄)	Concentrated, Analytical Reagent Grade		
Starch Indicator Solution	Freshly prepared		
Deionized Water	High-purity		
Analytical Balance	Readable to 0.1 mg		
Volumetric Flasks	Class A (1000 mL, 250 mL, 100 mL)		
Burette	50 mL, Class A		
Pipettes	Class A (25 mL, 20 mL)		
Erlenmeyer Flasks	250 mL		

Preparation of Solutions

2.2.1. Preparation of 0.025 M Standard Potassium Iodate Solution

- Dry analytical grade potassium iodate at 110-120°C for at least 1-2 hours and cool in a desiccator.[3]
- Accurately weigh approximately 5.35 g of the dried **potassium iodate**.
- Quantitatively transfer the weighed KIO₃ into a 1000 mL volumetric flask.
- Add approximately 500 mL of deionized water and swirl to dissolve the solid completely.
- Once dissolved, dilute to the mark with deionized water.
- Stopper the flask and invert it several times to ensure a homogenous solution. This solution is stable indefinitely.[3]



2.2.2. Preparation of 0.1 M Sodium Thiosulfate Solution (for standardization)

- Boil approximately 1 L of deionized water for 5 minutes to sterilize and expel dissolved CO₂.
 Allow it to cool to room temperature.
- Weigh approximately 25 g of sodium thiosulfate pentahydrate (Na₂S₂O₃·5H₂O).
- Dissolve the weighed solid in the boiled and cooled deionized water in a 1000 mL volumetric flask.
- Dilute to the mark with the boiled deionized water.
- Add approximately 0.1 g of sodium carbonate to stabilize the solution.
- Store the solution in a well-stoppered, dark glass bottle. This solution should be standardized before use.

2.2.3. Preparation of Starch Indicator Solution (1%)

- Make a paste of 1 g of soluble starch with a small amount of cold deionized water.
- Pour this paste, with constant stirring, into 100 mL of boiling deionized water.
- Boil for a few minutes until the solution is clear.
- Allow to cool. This solution should be prepared fresh daily for the best results.

Standardization of the Sodium Thiosulfate Solution

- Pipette 25.00 mL of the standard 0.025 M potassium iodate solution into a 250 mL
 Erlenmeyer flask.
- Add approximately 2 g of potassium iodide and 10 mL of 1 M sulfuric acid to the flask.[9] The solution should turn a deep brown, indicating the liberation of iodine.
- Immediately begin titrating with the prepared 0.1 M sodium thiosulfate solution from a burette.
- Continue the titration until the brown color of the iodine fades to a pale yellow.[6]



- At this point, add 1-2 mL of the freshly prepared starch indicator solution. The solution will turn a deep blue-black color.[4][6]
- Continue the titration dropwise with the sodium thiosulfate solution, with constant swirling, until the blue color disappears and the solution becomes colorless. This is the endpoint.[6]
- Record the volume of sodium thiosulfate solution used.
- Repeat the titration at least two more times to ensure reproducibility. The results should agree within 0.1 mL.

Data Presentation

Table 1: Standardization of 0.1 M Sodium Thiosulfate Solution

Titration	Volume of 0.025 M KIO₃ (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of Na ₂ S ₂ O ₃ Used (mL)
1 (Rough)	25.00	0.00	24.90	24.90
2	25.00	0.10	25.05	24.95
3	25.00	0.20	25.15	24.95
Average	24.95			

Calculation of the Molarity of Sodium Thiosulfate Solution:

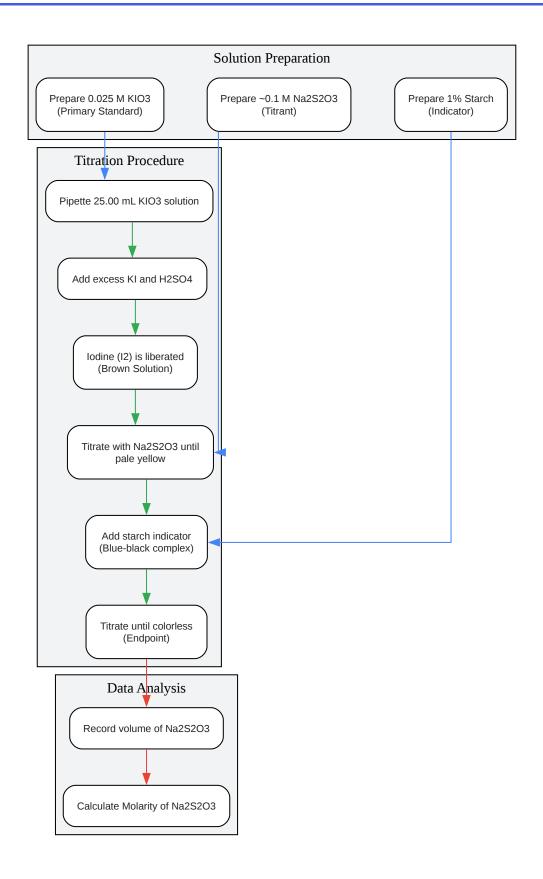
From the balanced equations, 1 mole of IO_3^- produces 3 moles of I_2 , which reacts with 6 moles of $S_2O_3^{2-}$. Therefore, the mole ratio of IO_3^- to $S_2O_3^{2-}$ is 1:6.

Molarity of Na₂S₂O₃ = (Molarity of KIO₃ × Volume of KIO₃ × 6) / Volume of Na₂S₂O₃

Using the data from Table 1: Molarity of Na₂S₂O₃ = $(0.025 \text{ M} \times 0.025 \text{ L} \times 6) / 0.02495 \text{ L} = 0.1503 \text{ M}$

Visualized Workflow and Pathways

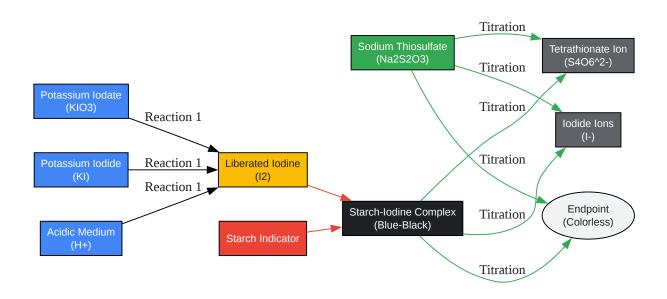




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Caption: Workflow for the preparation and standardization of **potassium iodate** solution.





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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Standard Potassium Iodate Solution for Titration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147811#preparation-of-standard-potassium-iodate-solution-for-titration]

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